

Quantitative Analysis of TP-13 in Human Plasma by LC-MS/MS

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Compound of Interest

Compound Name: TP-13
CAS No.: 202930-12-9
Cat. No.: B15723352

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Application Note and Protocol

Introduction

TP-13 is a novel synthetic indenoisoquinoline derivative that has been identified as a potent inhibitor of topoisomerase I. Topoisomerase I is a critical enzyme involved in DNA replication and transcription, and its inhibition can lead to cell cycle arrest and apoptosis, making it a key target for cancer therapy. The accurate quantification of **TP-13** in plasma is essential for pharmacokinetic studies, dose-response evaluations, and overall drug development. This application note provides a detailed, robust, and validated liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the determination of **TP-13** in human plasma. The described method is sensitive, specific, and suitable for high-throughput analysis in a clinical or research setting.

Experimental

Materials and Reagents

TP-13 reference standard (purity >99%) and its stable isotope-labeled internal standard (IS), **TP-13-d4**, were synthesized in-house. HPLC-grade acetonitrile, methanol, and water were purchased from a commercial supplier. Formic acid (LC-MS grade) and all other chemicals were of analytical grade. Human plasma (K2-EDTA) was obtained from a certified blood bank.

Instrumentation

The LC-MS/MS system consisted of a high-performance liquid chromatography (HPLC) system coupled to a triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.

LC-MS/MS Method Development

A sensitive and selective LC-MS/MS method was developed for the quantification of **TP-13**. The method parameters were optimized to achieve high sensitivity, good peak shape, and a short run time.

Liquid Chromatography Conditions

Parameter	Value
Column	C18 column (2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Flow Rate	0.4 mL/min
Gradient	See Table 1
Injection Volume	5 µL
Column Temperature	40 °C
Autosampler Temperature	10 °C

Table 1: HPLC Gradient Program

Time (min)	% Mobile Phase B
0.0	10
0.5	10
2.5	90
3.5	90
3.6	10
5.0	10

Mass Spectrometry Conditions

Parameter	Value
Ionization Mode	Positive Electrospray Ionization (ESI+)
Scan Type	Multiple Reaction Monitoring (MRM)
Source Temperature	150 °C
Desolvation Temperature	500 °C
Capillary Voltage	3.0 kV
Gas Flow Rates	Optimized for the specific instrument

Table 2: MRM Transitions and Parameters

Compound	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)
TP-13	458.2	387.1	100	25
TP-13-d4 (IS)	462.2	391.1	100	25

Protocols

Standard and Quality Control Sample Preparation

Stock solutions of **TP-13** and **TP-13-d4** (IS) were prepared in methanol at a concentration of 1 mg/mL. Working solutions were prepared by serial dilution of the stock solutions with 50:50 (v/v) acetonitrile:water. Calibration standards and quality control (QC) samples were prepared by spiking the appropriate working solutions into blank human plasma.

Table 3: Calibration Standard and QC Concentrations

Sample Type	Concentration (ng/mL)
Calibration Standard 1	0.1
Calibration Standard 2	0.2
Calibration Standard 3	0.5
Calibration Standard 4	1.0
Calibration Standard 5	5.0
Calibration Standard 6	20.0
Calibration Standard 7	50.0
Calibration Standard 8	100.0
Lower Limit of Quantification (LLOQ)	0.1
Low Quality Control (LQC)	0.3
Medium Quality Control (MQC)	7.5
High Quality Control (HQC)	75.0

Plasma Sample Preparation Protocol

A protein precipitation method was employed for the extraction of **TP-13** from human plasma.

- Allow plasma samples, standards, and QCs to thaw at room temperature.
- To 50 µL of each plasma sample, add 10 µL of the internal standard working solution (**TP-13-d4**, 100 ng/mL).

- Add 200 μ L of cold acetonitrile containing 0.1% formic acid to precipitate proteins.
- Vortex the samples for 1 minute.
- Centrifuge the samples at 13,000 rpm for 10 minutes at 4 °C.
- Transfer 100 μ L of the supernatant to a 96-well plate.
- Inject 5 μ L of the supernatant into the LC-MS/MS system.

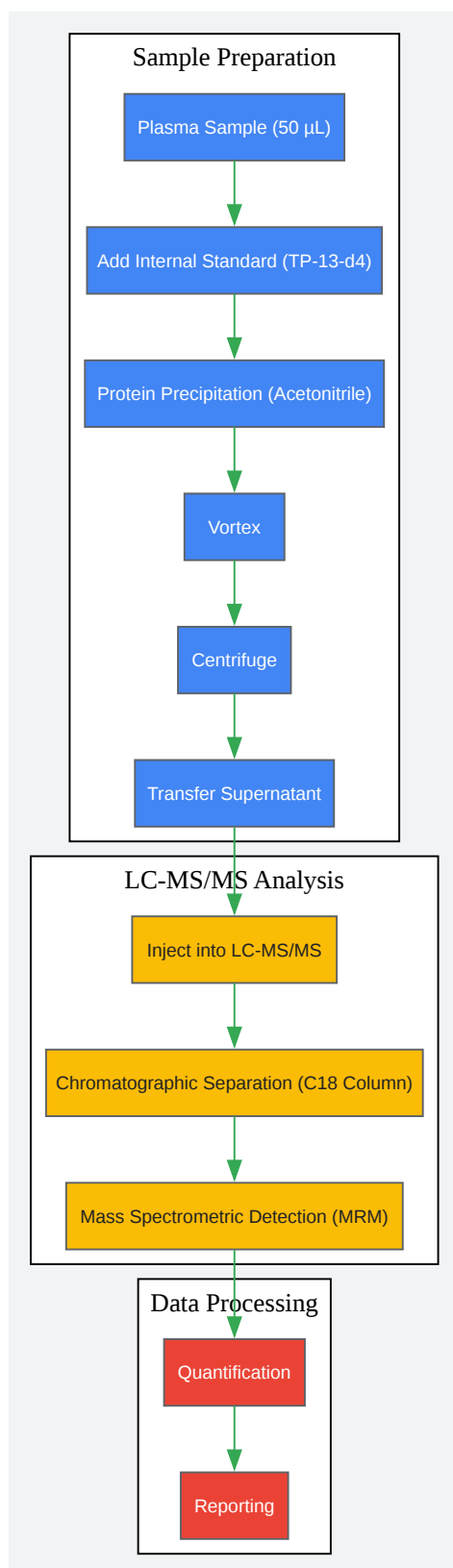
Method Validation

The method was validated according to the FDA and EMA guidelines for bioanalytical method validation.

Table 4: Method Validation Summary

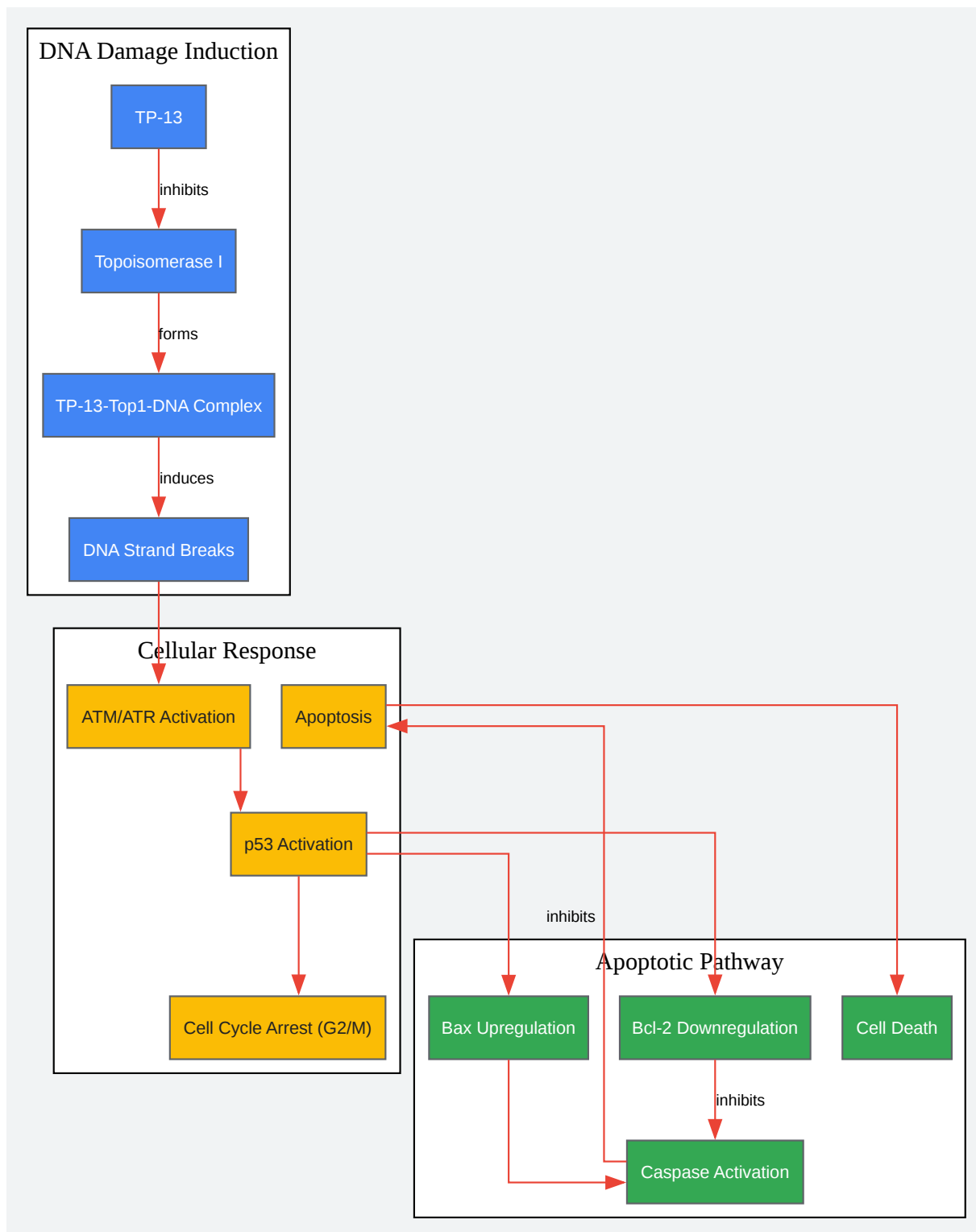
Parameter	Result
Linearity (r^2)	> 0.998
Range	0.1 - 100 ng/mL
LLOQ	0.1 ng/mL
Intra-day Precision (%CV)	< 6.5%
Inter-day Precision (%CV)	< 8.2%
Intra-day Accuracy (%Bias)	-4.3% to 5.1%
Inter-day Accuracy (%Bias)	-6.8% to 7.3%
Recovery	85.2% - 92.7%
Matrix Effect	Minimal (<10%)
Stability	Stable for 24h at RT, 3 freeze-thaw cycles, and 90 days at -80°C

Visualizations



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Experimental workflow for **TP-13** quantification.



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Hypothetical signaling pathway of **TP-13**.

Conclusion

This application note describes a highly sensitive, specific, and robust LC-MS/MS method for the quantification of the novel topoisomerase I inhibitor, **TP-13**, in human plasma. The simple protein precipitation extraction procedure and rapid chromatographic run time make this method suitable for high-throughput analysis in support of preclinical and clinical development of **TP-13**. The method has been thoroughly validated and meets the regulatory requirements for bioanalytical assays.

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